

commercial availability and suppliers of N-Methyl-4-chlorobenzylamine hydrochloride

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Compound of Interest

Compound Name: *N-Methyl-4-chlorobenzylamine hydrochloride*

Cat. No.: *B1356229*

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N-Methyl-4-chlorobenzylamine Hydrochloride: A Technical Guide for Researchers

CAS Number: 65542-24-7 Molecular Formula: $C_8H_{11}Cl_2N$ Molecular Weight: 192.09 g/mol

This technical guide provides an in-depth overview of **N-Methyl-4-chlorobenzylamine hydrochloride**, a chemical intermediate available for research and development purposes. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Commercial Availability and Suppliers

N-Methyl-4-chlorobenzylamine hydrochloride is commercially available from a variety of suppliers. The purity of the compound is typically offered at $\geq 97\%$ or 99%. While pricing and availability are subject to change, the following table summarizes the offerings from several known suppliers.

Supplier	Purity	Available Quantities	Additional Notes
ChemScene	≥97%	Not specified	Offers custom synthesis and process optimization services. [1]
Weifang Yangxu Group Co., Ltd.	99%	Milligrams to Kilograms	High production capacity mentioned. [2]
Biotuva Life Sciences	≥97%	Not specified	---
MySkinRecipes	≥97%	1g, 5g, 25g	Pricing available in Thai Baht.
Angene International Limited	Not specified	Not specified	---
ChemShuttle	Not specified	Not specified	Specializes in small molecule synthesis for drug discovery.

Physicochemical Properties

Property	Value
Molecular Formula	C ₈ H ₁₁ Cl ₂ N
Molecular Weight	192.09 g/mol
Synonyms	1-(4-chlorophenyl)-N-methylmethanamine,hydrochloride
Storage	Room temperature, dry conditions

Experimental Protocols

Synthesis of the Free Base: (4-Chloro-benzyl)-methylamine

While specific synthetic protocols for the hydrochloride salt are proprietary to suppliers, a general method for the synthesis of the free base, (4-Chloro-benzyl)-methyl-amine, has been documented. This procedure can be adapted to produce the free base, which can then be converted to the hydrochloride salt.

Reaction: 4-chlorobenzyl chloride + methylamine → (4-Chloro-benzyl)-methyl-amine

Procedure:

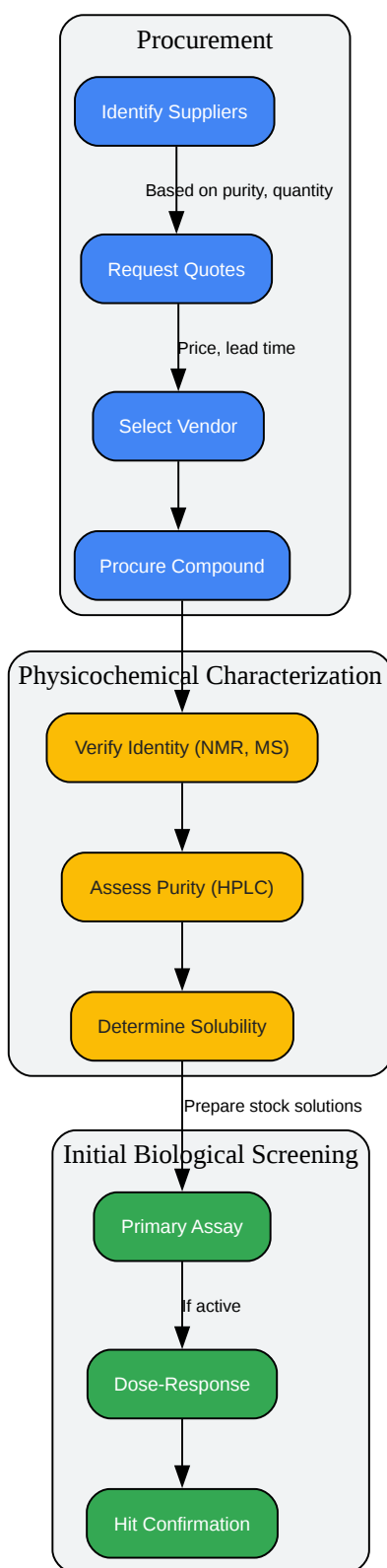
- An aqueous solution of methylamine (40% v/v) is slowly added to a stirred solution of 4-chlorobenzyl chloride in tetrahydrofuran (THF) at 0°C under a nitrogen atmosphere.
- The reaction mixture is then allowed to warm to room temperature and stirred overnight.
- Upon completion, the solvent is removed by rotary evaporation.
- Residual water is removed by azeotropic distillation with toluene.
- The crude product is purified by column chromatography.

Applications in Research

N-Methyl-4-chlorobenzylamine hydrochloride is primarily utilized as a chemical intermediate in the synthesis of more complex molecules. Its potential applications are suggested by the biological activities of structurally related compounds. It serves as a building block for the development of compounds with potential neuroactive and antihypertensive properties. The presence of a chlorine atom and a secondary amine provides reactive sites for further chemical modifications, making it a versatile scaffold in medicinal chemistry for the creation of compound libraries for biological screening.

Note: Extensive searches of scientific literature and patent databases did not yield specific information on the biological activity, mechanism of action, or established signaling pathways for **N-Methyl-4-chlorobenzylamine hydrochloride** itself. The following workflow represents a general approach for the initial investigation of a compound with potential biological activity.

Experimental and Procurement Workflow

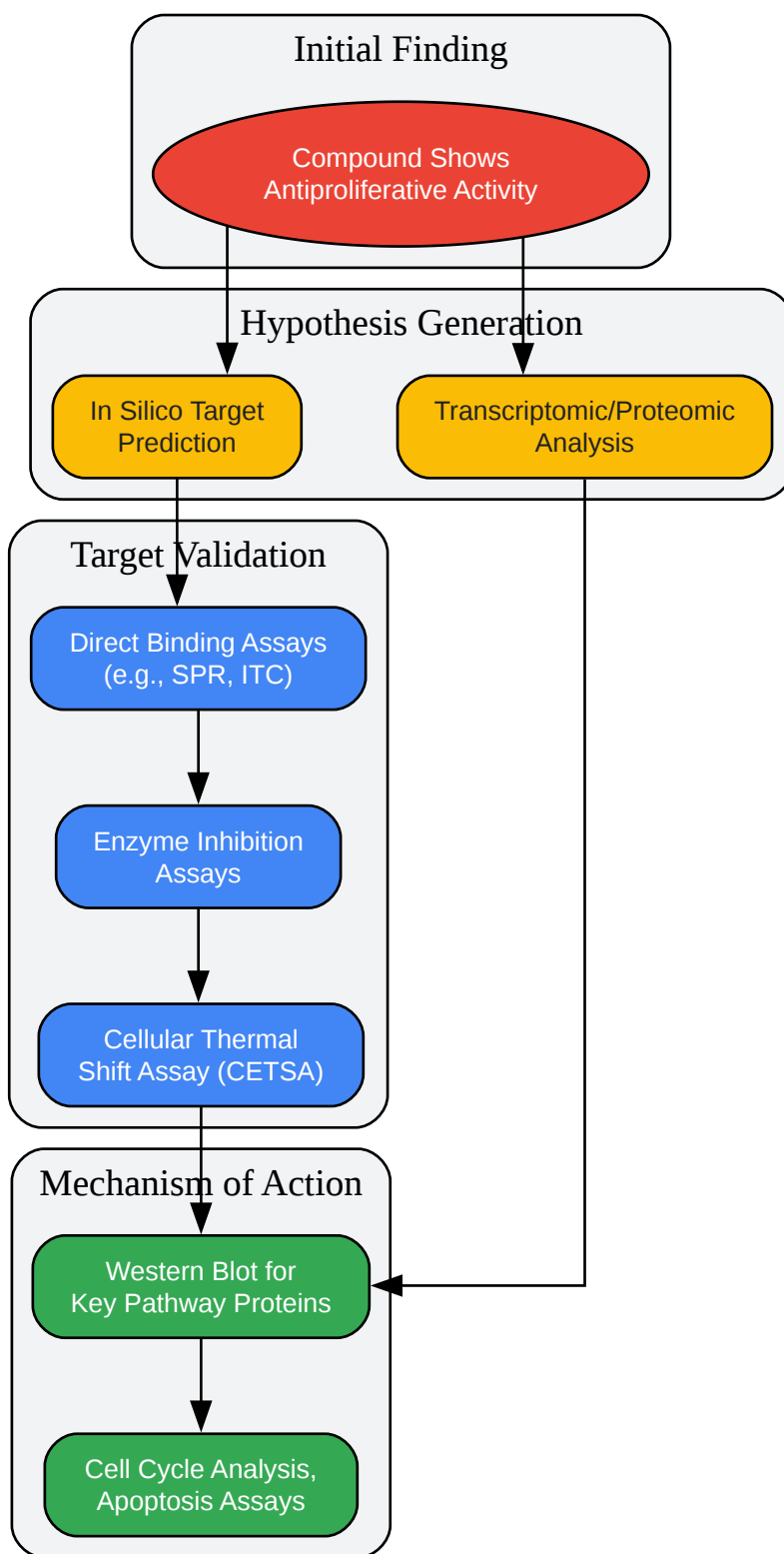


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Caption: A logical workflow for the procurement and initial evaluation of a research compound.

Potential Signaling Pathway Investigation

Given the absence of specific biological data for **N-Methyl-4-chlorobenzylamine hydrochloride**, a logical next step for a researcher would be to perform broad-based screening to identify potential biological targets. Should initial screens indicate activity, for instance, in cancer cell lines, a general workflow for elucidating the mechanism of action could be as follows.



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Caption: A general workflow for investigating the mechanism of action of a novel bioactive compound.

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References

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